

Comprehensive Technical Guide: 2-Amino-N,2-Diphenylacetamide[1]

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Compound of Interest

Compound Name: 2-amino-N,2-diphenylacetamide

Cat. No.: B12091031

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Executive Summary

2-Amino-N,2-diphenylacetamide (also known as

-aminophenylacetanilide or 2-phenylglycinanilide) is a small-molecule scaffold characterized by a chiral

-amino amide backbone flanked by two phenyl rings.[1][2][3][4][5] Structurally, it represents a simplified analog of the anticonvulsant Remacemide, lacking the sterically bulky 1-methyl-1,2-diphenylethyl moiety on the amide nitrogen.[1]

This compound is of high interest to drug developers due to its capacity to modulate voltage-gated sodium channels (VGSCs) and its utility as a versatile intermediate in the synthesis of peptidomimetics and

-lactam antibiotics.

Part 1: Molecular Architecture & Physicochemical Profile[1]

Structural Analysis

The molecule consists of a central acetamide core. The

-carbon (C2) is substituted with a phenyl ring and a primary amino group, creating a chiral center. The amide nitrogen is substituted with a second phenyl ring.[6][7]

- Systematic Name: **2-amino-N,2-diphenylacetamide**[1]
- Molecular Formula:
- Molecular Weight: 226.28 g/mol [1]
- Chirality: The C2 position is stereogenic. In biological assays involving NMDA or sodium channel interactions, the (S)-enantiomer often exhibits distinct potency compared to the (R)-enantiomer, necessitating asymmetric synthesis or chiral resolution.

Physicochemical Properties Table

The following data aggregates experimental and predicted values relevant for formulation and ADME profiling.

Property	Value / Description	Context for Development
Physical State	Crystalline Solid	Typically isolated as a white to off-white powder.[1]
Melting Point	132–135 °C (Predicted)	Distinct from phenylglycine (290°C) due to loss of zwitterionic character.[1]
Solubility	DMSO, Methanol, DCM	Poor water solubility; requires salt formation (e.g., HCl) for aqueous delivery.[1]
pKa (Amine)	~7.2 – 7.6	The electron-withdrawing phenyl ring and amide carbonyl lower the pKa relative to alkyl amines (typically ~10). [1]
logP	2.1 – 2.4	Moderate lipophilicity suggests good blood-brain barrier (BBB) permeability.[1]
H-Bond Donors	2 (, Amide NH)	Critical for receptor binding pocket interactions.[1]
H-Bond Acceptors	1 (Carbonyl O)	Facilitates dipole interactions. [1]

Part 2: Synthetic Pathways & Process Chemistry

To ensure high purity and control over stereochemistry, a "Coupling-Deprotection" strategy is superior to the traditional Strecker synthesis (which often yields racemic mixtures with difficult-to-remove nitrile byproducts).[1]

Recommended Protocol: Boc-Anhydride Strategy

This protocol minimizes racemization and allows for the use of commercially available chiral starting materials (e.g., Boc-L-Phenylglycine).[1]

Reagents & Materials:

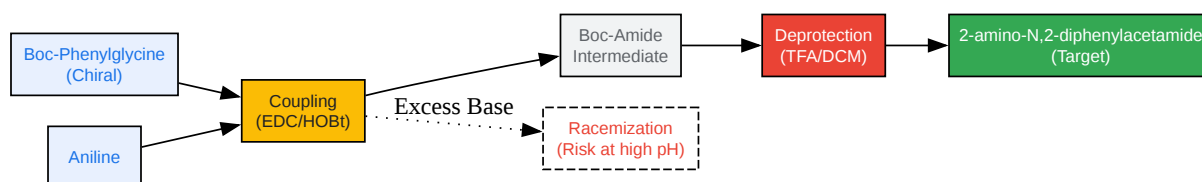
- Starting Material: N-(tert-Butoxycarbonyl)-L-phenylglycine (Boc-Phg-OH).[1]
- Amine Component: Aniline (freshly distilled).
- Coupling Agent: EDC·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and HOBt (Hydroxybenzotriazole).[1]
- Solvent: Dichloromethane (DCM) or DMF.
- Deprotection: Trifluoroacetic acid (TFA).

Step-by-Step Methodology:

- Activation: Dissolve Boc-Phg-OH (1.0 equiv) in DCM at 0°C. Add HOBt (1.2 equiv) and EDC·HCl (1.2 equiv). Stir for 30 minutes to form the active ester.
- Coupling: Add Aniline (1.1 equiv) and DIPEA (2.0 equiv) dropwise. Allow the reaction to warm to room temperature and stir for 12–18 hours.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 1:1). The acid spot should disappear.
- Workup: Wash the organic layer with 1M HCl (to remove unreacted aniline), saturated NaHCO₃ solution, and brine. Dry over Na₂SO₄ and concentrate to yield the Boc-protected intermediate.
- Deprotection: Dissolve the intermediate in DCM/TFA (4:1 ratio). Stir at room temperature for 2 hours.
 - Safety: TFA is corrosive; use a fume hood.
- Isolation: Concentrate the mixture. Basify the residue with saturated NaHCO₃ to pH 9 and extract with DCM. The free base **2-amino-N,2-diphenylacetamide** is obtained upon evaporation.[1]

Synthetic Workflow Diagram

The following Graphviz diagram illustrates the logic flow of the synthesis and potential side reactions.



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Caption: Figure 1.[1][8] Convergent synthesis pathway using Boc-protection to preserve stereochemistry.

Part 3: Reactivity & Stability Profile

Understanding the reactivity of the

-amino amide motif is crucial for formulation stability and metabolic prediction.

Amide Bond Stability (Hydrolysis)

The amide bond is robust under neutral conditions but susceptible to hydrolysis in strong acid (6M HCl, reflux) or base (1M NaOH).

- Degradation Products: Phenylglycine and Aniline.[9]
- Metabolic Context: In vivo, amidases may cleave this bond, though the steric bulk of the two phenyl rings retards this process compared to simple acetamides.

Primary Amine Nucleophilicity

The C2-amino group is a nucleophile, though less reactive than alkyl amines due to the inductive effect of the adjacent phenyl ring.

- Cyclization Risk: In the presence of carbonyl donors (e.g., phosgene equivalents or aldehydes), the molecule can cyclize to form hydantoins (imidazolidine-2,4-diones). This is a common degradation pathway in formulation if excipients contain reactive aldehydes.

Oxidation

The primary amine is susceptible to N-oxidation by hepatic CYP450 enzymes, potentially leading to hydroxylamine intermediates which can be toxic.

Part 4: Pharmacological Context[10]

While often used as a chemical intermediate, the molecule possesses intrinsic biological activity relevant to neurology.[10]

Mechanism of Action[5]

- **Sodium Channel Blockade:** Like its parent analog Remacemide, **2-amino-N,2-diphenylacetamide** acts as a use-dependent blocker of voltage-gated sodium channels (),
[1] This stabilizes the inactive state of the channel, reducing neuronal excitability during seizure events.
- **NMDA Antagonism:** It exhibits low-affinity antagonism at the NMDA receptor glycine site.

Structure-Activity Relationship (SAR)[1]

- **N-Phenyl Ring:** Essential for hydrophobic interaction with the channel pore. Substitution on this ring (e.g., 4-F, 4-Cl) significantly alters potency.
- **Alpha-Amino Group:** Critical for solubility and interaction with the channel's selectivity filter. Acylation of this amine (e.g., converting to acetamide) typically abolishes activity, while alkylation (as in Remacemide) modulates affinity.

Part 5: Analytical Characterization

To validate the synthesis of **2-amino-N,2-diphenylacetamide**, the following analytical markers should be used.

NMR Spectroscopy (¹H NMR, 300 MHz,)

- 7.20 – 7.60 ppm (m, 10H): Overlapping multiplets corresponding to the two phenyl rings.

- 8.50 ppm (br s, 1H): Amide NH (exchangeable with D₂O).
- 4.65 ppm (s, 1H): Chiral -CH proton. This is the diagnostic peak; it will shift significantly if the amine is protected or acylated.
- 1.80 ppm (br s, 2H): Amine protons.

Mass Spectrometry[1]

- Ionization: ESI+ (Electrospray Ionization).
- Parent Ion: m/z 207.
- Fragmentation Pattern: Major fragment at ~134 m/z (loss of aniline) and ~93 m/z (aniline radical cation).

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